

An In-depth Technical Guide to Chromatite: From Discovery to Modern Synthesis

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Compound of Interest

Compound Name: *Calcium chromate dihydrate*

CAS No.: 8012-75-7

Cat. No.: B1632875

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the mineral chromatite (CaCrO_4), from its initial discovery to recent advancements in the synthesis and characterization of its chemical analogue. Given the rarity of naturally occurring chromatite, this document also addresses the potential for confusion with the more common mineral, chromite, and leverages recent research on synthetic calcium chromate to provide detailed experimental protocols and characterization data.

Discovery and History

Chromatite was first identified and named by F. J. Eckhardt and W. Heimbach in 1963.^[1] The name is derived from its chemical composition, highlighting the presence of the chromate ion.^{[1][2]}

The type locality for chromatite is Ma'ale Adumim in the Quds Governorate, West Bank, Palestine.^{[1][3][4]} The mineral was found as earthy, yellow, powdery coatings on carbonate rocks within the Hatrurim Formation.^{[2][4]} The geological setting is characterized by clefts in

Upper Cretaceous limestones that have undergone metamorphism due to endogenous heating.[3] It is believed to have formed in an arid environment from ascending groundwater containing chromium derived from underlying bituminous phosphatic marls.[2]

Physicochemical and Crystallographic Data

Naturally occurring chromatite is a rare mineral, and as such, extensive quantitative data is limited. The available data is summarized in the tables below. For comparison and to provide a more complete dataset for researchers, data from recent studies on synthetic CaCrO_4 are also included.

General and Physical Properties

Property	Value	Source
Chemical Formula	CaCrO_4	[1][2]
Color	Yellow, violet, lemon	[1][2]
Luster	Dull, Earthy	[1]
Transparency	Translucent	[1]
Streak	Yellow, light yellow	[1][2]
Cleavage	None Observed	[1][2]
Fracture	Conchoidal	[1][2]
Calculated Density	3.142 g/cm ³	[1][2]

Crystallography

Property	Value	Source
Crystal System	Tetragonal	[1]
Crystal Class	Ditetragonal Dipyramidal	[1]
Space Group	I4 ₁ /amd	[1]
Unit Cell Dimensions	a = 7.242 Å, c = 6.290 Å	[1]
a:c Ratio	1 : 0.869	[1]
Unit Cell Volume	329.89 Å ³	[1]

Chemical Composition (Ideal)

Element	Weight %	Oxide %
O	41.005	
Cr	33.316	CrO ₃ 64.07
Ca	25.679	CaO 35.93

Calculated from the ideal end-member formula CaCrO₄.

Experimental Protocols

Detailed experimental protocols for the analysis of naturally occurring chromate are not readily available in the literature due to its rarity. However, a 2023 study on the synthesis and characterization of CaCrO₄ nanoparticles provides a robust set of methodologies that are directly applicable to the study of this compound.

Synthesis of CaCrO₄ Nanoparticles (Sol-Gel Auto-Combustion)

This method details the wet chemical synthesis of tetragonal CaCrO₄.

Precursors:

- Calcium nitrate [Ca(NO₃)₂·6H₂O]

- Chromium nitrate [$\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$]
- Citric acid [$\text{C}_6\text{H}_8\text{O}_6$]
- Nitric acid (as fuel)

Procedure:

- Stoichiometric amounts of calcium nitrate and chromium nitrate are dissolved in deionized water with continuous stirring.
- A citrate solution is added dropwise to the nitrate solution, maintaining a nitrate-to-citrate ratio of 1:1.
- The resulting solution is heated on a hot plate at 80-90°C with constant stirring to form a viscous gel.
- The temperature is then increased to 250°C, at which point the gel undergoes auto-combustion, producing a voluminous, foamy powder.
- The obtained powder is ground and sintered at 900°C.[5][6]

Characterization Techniques

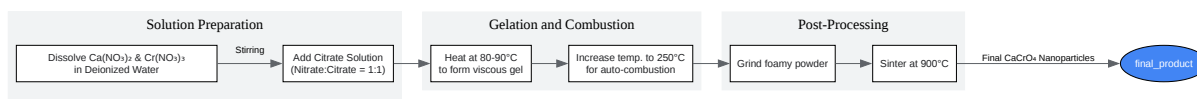
The following techniques were employed to characterize the synthesized CaCrO_4 nanoparticles:

- X-ray Diffraction (XRD): Used to confirm the zircon-type structure and tetragonal unit cell of the synthesized CaCrO_4 . The Rietveld refinement method can be applied to the XRD data for detailed structural analysis.[5][6]
- Field Emission Scanning Electron Microscopy (FESEM): To investigate the surface morphology and polyhedral texture of the grains.[5][6]
- Energy-Dispersive X-ray Spectroscopy (EDX): For elemental analysis to confirm the presence and stoichiometric ratios of Ca, Cr, and O.[5][6]

- X-ray Photoelectron Spectroscopy (XPS): To analyze the elemental composition and the chemical (oxidation) states of the constituent ions.[5][6]
- Fourier Transform Infrared (FT-IR) Spectroscopy: To identify the vibrational modes corresponding to the tetrahedral and dodecahedral metal-oxide bonds.[5]
- UV-Vis Spectroscopy: To determine the optical band gap of the material using the Tauc relation.[5]
- Selected Area Electron Diffraction (SAED): To confirm the polycrystalline nature of the synthesized material.[5][6]

Visualizations

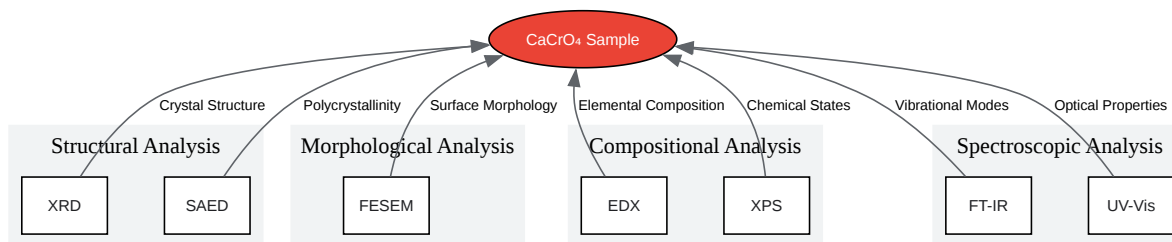
Experimental Workflow: Synthesis of CaCrO_4 Nanoparticles



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Caption: Workflow for the sol-gel auto-combustion synthesis of CaCrO_4 nanoparticles.

Logical Relationship: Characterization Techniques



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Caption: Key techniques for the characterization of synthesized CaCrO₄.

Note on "Chromite" vs. "Chromatite"

It is crucial to distinguish chromatite (CaCrO₄) from the much more common and economically important mineral chromite (FeCr₂O₄). Chromite is an iron-chromium oxide belonging to the spinel group and is the primary ore of chromium. The vast body of research on "chromium minerals" typically pertains to chromite. Researchers should be mindful of this distinction when conducting literature reviews.

Conclusion

While naturally occurring chromatite is a rare mineral with limited available data, the study of its synthetic analogue, calcium chromate, offers significant insights for researchers. The detailed experimental protocols for synthesis and characterization presented in this guide provide a solid foundation for further investigation into the properties and potential applications of this compound, particularly in fields such as materials science and catalysis. The distinct properties of chromatite, compared to the more common chromite, warrant careful consideration in any research involving chromium-based minerals.

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